

Navigating the Safe Handling of Triglycidyl Isocyanurate-d15: A Technical Guide

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Compound of Interest

Compound Name: Triglycidyl Isocyanurate-d15

Cat. No.: B15558142

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This technical guide provides a comprehensive overview of the safety protocols and handling procedures for **Triglycidyl Isocyanurate-d15** (TGIC-d15). Given that TGIC-d15 is the deuterated analog of Triglycidyl Isocyanurate (TGIC), its safety and handling profile is considered analogous to the unlabeled compound. TGIC is a tri-functional epoxy compound primarily used as a cross-linking agent in polyester powder coatings.^{[1][2]} While valuable in industrial applications, it presents significant health hazards that necessitate stringent safety measures in a laboratory setting.^{[3][4][5][6]}

Chemical and Physical Properties

Triglycidyl Isocyanurate is a white, granular or crystalline solid with no discernible odor.^{[2][7]} Understanding its physical and chemical properties is fundamental to its safe handling and storage.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₅ N ₃ O ₆	[1]
Molecular Weight	297.27 g/mol	[8]
Melting Point	90-125 °C (Technical Grade)	[7]
Boiling Point	Not available	[7]
Solubility	Soluble in organic solvents like acetone, methyl ethyl ketone, and toluene. Limited solubility in water.	[1]
Vapor Pressure	0.05 x 10 ⁻⁶ mmHg at 20°C	[7]
Flash Point	>170 °C	[7]
Autoignition Temperature	>200 °C	[7]

Toxicological Data

TGIC is classified as toxic if swallowed or inhaled and can cause severe skin burns, eye damage, allergic skin reactions, and genetic defects.[3][4][5][6] It may also cause damage to organs through prolonged or repeated exposure.[3][4][5]

Toxicity Metric	Value	Species	Route	Reference
LD50 (Oral)	100 - 200 mg/kg	Rat	Oral	[4]
LD50 (Oral)	188 mg/kg	Rat	Oral	
LC50 (Inhalation)	>650 mg/m ³ (4h)	Rat	Inhalation	[4]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict experimental protocols is crucial to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against TGIC-d15 exposure.

- Hand Protection: Wear protective gloves.[3]
- Eye/Face Protection: Use tight-sealing safety goggles and a face shield.[3]
- Skin and Body Protection: Wear protective clothing to prevent skin contact.[3]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA-approved respirator.[3]

Handling and Storage

Proper handling and storage practices are essential to prevent accidental exposure and maintain the integrity of the compound.

- Handling:
 - Avoid contact with skin, eyes, and clothing.[3]
 - Do not breathe dust, fume, gas, mist, vapors, or spray.[3][4]
 - Use only outdoors or in a well-ventilated area.[3][4]
 - Wash hands thoroughly after handling.[3][4]
 - Do not eat, drink, or smoke when using this product.[3][4]
- Storage:
 - Keep the container tightly closed in a dry and well-ventilated place.[3]
 - Store locked up.[3]
 - Keep in properly labeled containers.[3]

Accidental Release Measures

In the event of a spill, immediate and appropriate action is required to contain and clean up the material safely.

- Evacuate Personnel: Move all non-essential personnel from the spill area.[\[6\]](#)
- Ventilate the Area: Ensure adequate ventilation.
- Contain the Spill: Prevent further leakage or spillage if it is safe to do so.[\[6\]](#)
- Clean-up:
 - For small spills, absorb with an inert material and place in a suitable container for disposal.[\[6\]](#)
 - Avoid generating dust.[\[9\]](#) Do not dry sweep.[\[9\]](#)
 - Use spark-proof tools and explosion-proof equipment.[\[9\]](#)
 - Vacuum dust with equipment fitted with a HEPA filter.[\[9\]](#)
- Decontaminate: Decontaminate surfaces and equipment by scrubbing with alcohol.[\[6\]](#)
- Disposal: Dispose of contaminated material according to approved waste disposal regulations.[\[3\]](#)[\[6\]](#)

First-Aid Measures

Immediate medical attention is required in case of exposure.

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#)[\[6\]](#)
- In Case of Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.[\[3\]](#)[\[4\]](#)
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy

to do. Continue rinsing. Seek immediate medical attention.[\[4\]](#)[\[6\]](#)

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[3\]](#)[\[4\]](#)

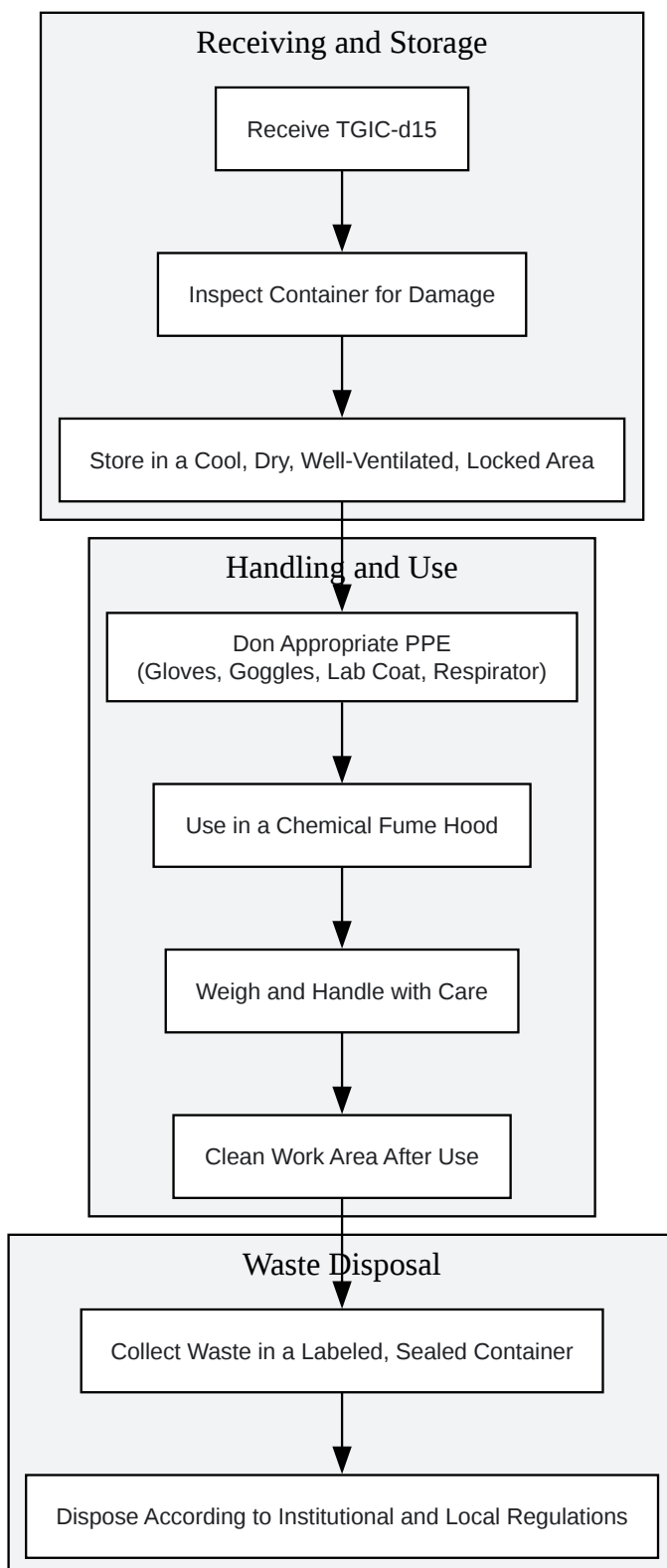
Analytical Methods for Exposure Monitoring

Several analytical methods are available to monitor workplace air for the presence of TGIC, which can be adapted for TGIC-d15.

Analytical Technique	Sample Collection	Extraction Solvent	Detection Method	Limit of Quantification (LOQ)	Reference
UPLC-MS/MS	Accu-cap™ filter	Acetonitrile/acetone (95/5) diluted with water	Coordination Ion Spray Tandem Mass Spectrometry	170 ng/filter	[10] [11] [12]
HPLC-DAD	Polypropylene filter	Acetonitrile	Diode-Array Detector	70 ng/m ³	[13]
GC-ECD	Glass fiber filter coated with hydrobromic acid	Dimethylformamide	Electron Capture Detector	Not specified	[13]

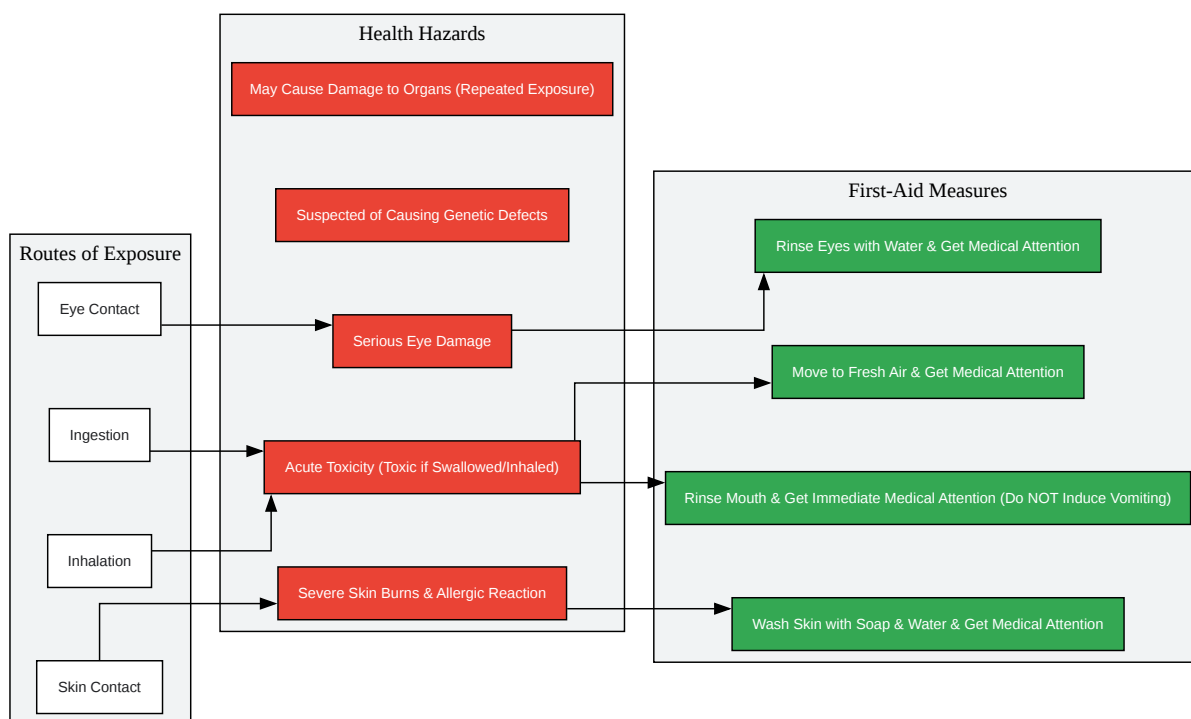
Visualizing Safe Handling and Hazards

The following diagrams illustrate the logical workflows for safe handling and the potential health hazards associated with **Triglycidyl Isocyanurate-d15**.



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Caption: Workflow for the safe handling of **Triglycidyl Isocyanurate-d15**.



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Caption: Potential health hazards and first-aid measures for TGIC-d15 exposure.

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References

- 1. Triglycidyl Isocyanurate - Properties, Applications & Affordable Prices [chementerprisesllp.com]
- 2. TRIGLYCIDYL ISOCYANURATE - Ataman Kimya [atamanchemicals.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. aksci.com [aksci.com]
- 5. saas-tw-fs.usequantum.com [saas-tw-fs.usequantum.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. Triglycidyl isocyanurate, Toxicological Evaluation and Limit Values for 2-Ethylhexyl acrylate, Propylene carbonate, Quaternary ammonium compounds, Triglycidyl isocyanurate, and Tripropyleneglycol diacrylate [www2.mst.dk]
- 8. 1,3,5-TRIGLYCIDYL-S-TRIAZINETRIONE | Occupational Safety and Health Administration [osha.gov]
- 9. paintdocs.com [paintdocs.com]
- 10. pharesst.irsst.qc.ca [pharesst.irsst.qc.ca]
- 11. analyticalscience.wiley.com [analyticalscience.wiley.com]
- 12. researchgate.net [researchgate.net]
- 13. Determination of Triglycidyl Isocyanurate in Workplace Air [mdpi.com]
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